

4-Bromophenyl Dichlorophosphate: A Versatile Building Block for Advanced Materials

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Compound of Interest

Compound Name: 4-Bromophenyl dichlorophosphate

Cat. No.: B1603538

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Introduction

4-Bromophenyl dichlorophosphate is a highly reactive organophosphorus compound that serves as a key precursor in the synthesis of a diverse range of materials. Its unique structure, featuring a phosphorus atom bonded to two chlorine atoms and a brominated phenyl group, allows for its incorporation into polymeric structures to impart desirable properties such as flame retardancy, thermal stability, and modified mechanical characteristics. This document provides a detailed overview of its applications in materials science, complete with experimental protocols and characterization data.

Application as a Monomer for Flame-Retardant Polyphosphoesters

One of the primary applications of **4-bromophenyl dichlorophosphate** is as a monomer in the synthesis of polyphosphoesters. These polymers, characterized by a phosphorus-oxygen backbone, are of significant interest due to their inherent flame-retardant properties and potential for biodegradability. The presence of both phosphorus and bromine in the repeating unit of polymers derived from **4-bromophenyl dichlorophosphate** can lead to a synergistic effect in flame retardancy, acting in both the condensed and gas phases.

Synthesis of Poly(bisphenol A 4-bromophenyl phosphate)

A common synthetic route to producing polyphosphoesters is through polycondensation. The following protocol details the synthesis of a polyphosphoester from **4-bromophenyl dichlorophosphate** and bisphenol A.

Experimental Protocol: Polycondensation of **4-Bromophenyl Dichlorophosphate** and Bisphenol A

Materials:

- **4-Bromophenyl dichlorophosphate** (98%)
- Bisphenol A (99%)
- Pyridine (anhydrous, 99.8%)
- N,N-Dimethylacetamide (DMAc, anhydrous, 99.8%)
- Methanol (99.8%)
- Argon gas supply

Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, an argon inlet, and a dropping funnel, dissolve a specific molar quantity of bisphenol A in anhydrous DMAc under a gentle flow of argon.
- Add an equimolar amount of anhydrous pyridine to the solution to act as an acid scavenger.
- Cool the flask to 0°C in an ice bath.
- Slowly add an equimolar amount of **4-bromophenyl dichlorophosphate** dropwise to the stirred solution from the dropping funnel.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and then heat to a specific temperature (e.g., 80°C) for a defined period (e.g., 12 hours) to ensure complete polymerization.

- Precipitate the resulting viscous polymer solution by pouring it into a non-solvent such as methanol.
- Filter the precipitated polymer, wash it thoroughly with methanol to remove unreacted monomers and oligomers, and then dry it in a vacuum oven at 60°C until a constant weight is achieved.

Characterization:

The synthesized poly(bisphenol A 4-bromophenyl phosphate) can be characterized by various techniques to determine its structure, thermal properties, and flame retardancy.

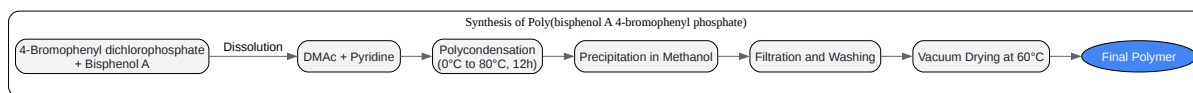
- Fourier-Transform Infrared (FTIR) Spectroscopy: To confirm the formation of the phosphoester linkages.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H , ^{13}C , ^{31}P): To elucidate the chemical structure of the polymer.
- Gel Permeation Chromatography (GPC): To determine the molecular weight and molecular weight distribution.
- Thermogravimetric Analysis (TGA): To evaluate the thermal stability and char yield.
- Differential Scanning Calorimetry (DSC): To determine the glass transition temperature (T_g).
- Limiting Oxygen Index (LOI) and UL-94 Vertical Burn Test: To assess the flame retardancy of the polymer.

Quantitative Data Summary

While specific data for a polymer derived solely from **4-bromophenyl dichlorophosphate** and a single diol is not readily available in the provided search results, the following table presents typical data that would be collected and is based on analogous phosphorus-containing flame-retardant polymers.

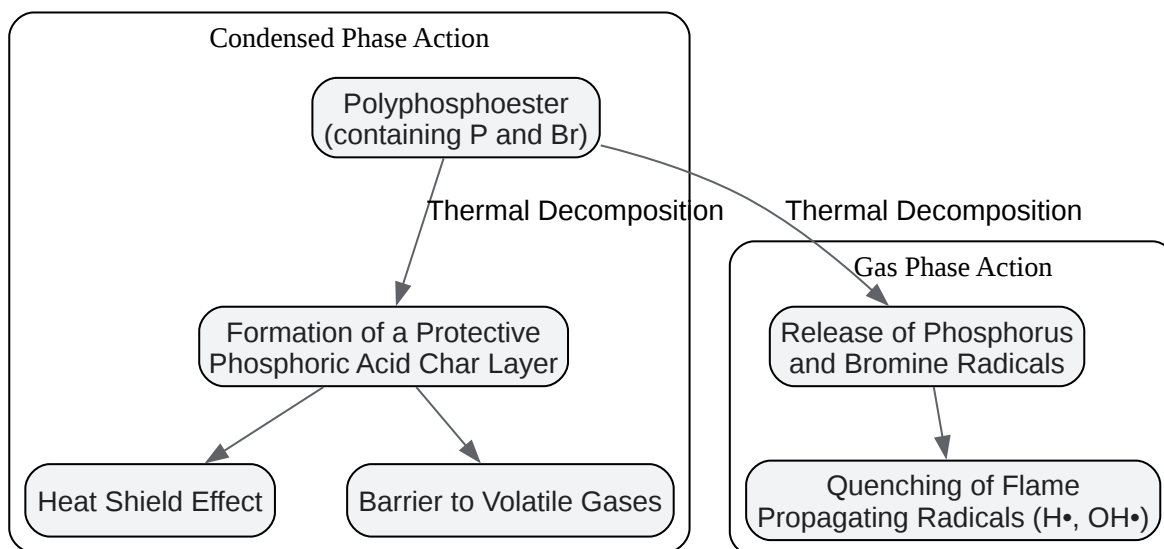
Property	Expected Value/Range	Characterization Technique
Molecular Weight (Mn)	10,000 - 50,000 g/mol	GPC
Polydispersity Index (PDI)	1.5 - 3.0	GPC
Glass Transition Temp (Tg)	100 - 180 °C	DSC
5% Weight Loss Temp (TGA)	300 - 450 °C	TGA
Char Yield at 700 °C	20 - 50%	TGA
Limiting Oxygen Index (LOI)	28 - 40%	LOI Test
UL-94 Rating	V-0 or V-1	UL-94 Test

Diagrams



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Caption: Workflow for the synthesis of poly(bisphenol A 4-bromophenyl phosphate).



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Caption: Synergistic flame retardancy mechanism of P/Br-containing polyphosphoesters.

Other Potential Applications in Materials Science

Beyond its use as a primary monomer, **4-bromophenyl dichlorophosphate** can be utilized in several other capacities:

- **As a Co-monomer:** It can be incorporated in smaller amounts into other polymer systems (e.g., polyesters, polycarbonates) to enhance their flame retardancy without drastically altering their bulk properties.
- **As a Crosslinking Agent:** The two reactive P-Cl bonds allow it to react with di-functional or multi-functional molecules containing hydroxyl or amine groups to form crosslinked networks, leading to thermosetting materials with high thermal stability.
- **In Surface Modification:** It can be used to functionalize the surface of materials to impart flame retardancy or alter surface energy.

- As a Precursor for Other Organophosphorus Compounds: The bromine atom on the phenyl ring provides a site for further chemical modification (e.g., through cross-coupling reactions) to synthesize more complex and functional organophosphorus molecules for specialized material applications.

Conclusion

4-Bromophenyl dichlorophosphate is a valuable and versatile compound in the field of materials science. Its ability to be readily incorporated into polymeric structures provides a straightforward method for developing materials with enhanced flame retardancy and thermal stability. The protocols and characterization data outlined in this document serve as a foundational guide for researchers and scientists exploring the potential of this and related organophosphorus compounds in the development of next-generation advanced materials. Further research into the synthesis of novel polymers and composites using **4-bromophenyl dichlorophosphate** is warranted to fully exploit its potential.

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